

Essential Safety and Disposal Procedures for GSK097

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Compound of Interest

Compound Name: GSK097

Cat. No.: B11931004

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Disclaimer: As of the last update, a specific Safety Data Sheet (SDS) for **GSK097** is not publicly available. The following procedures are based on established best practices for the safe handling and disposal of potent, novel research compounds. It is imperative that all laboratory personnel consult their institution's Environmental Health and Safety (EHS) department to ensure full compliance with local, state, and federal regulations.

GSK097 is a potent and selective inhibitor of the second bromodomain (BD2) of the Bromodomain and Extra-Terminal domain (BET) proteins. Due to its high potency and the limited availability of comprehensive safety data, all waste materials contaminated with **GSK097** must be treated as hazardous. The following guidelines provide a framework for the safe management and disposal of **GSK097** waste streams in a research laboratory setting.

Waste Stream Management

Proper segregation, containment, and labeling of waste are foundational to safe laboratory operations. All waste containers must be kept closed except when adding waste and should be stored in a designated Satellite Accumulation Area (SAA) away from incompatible materials.^[1]

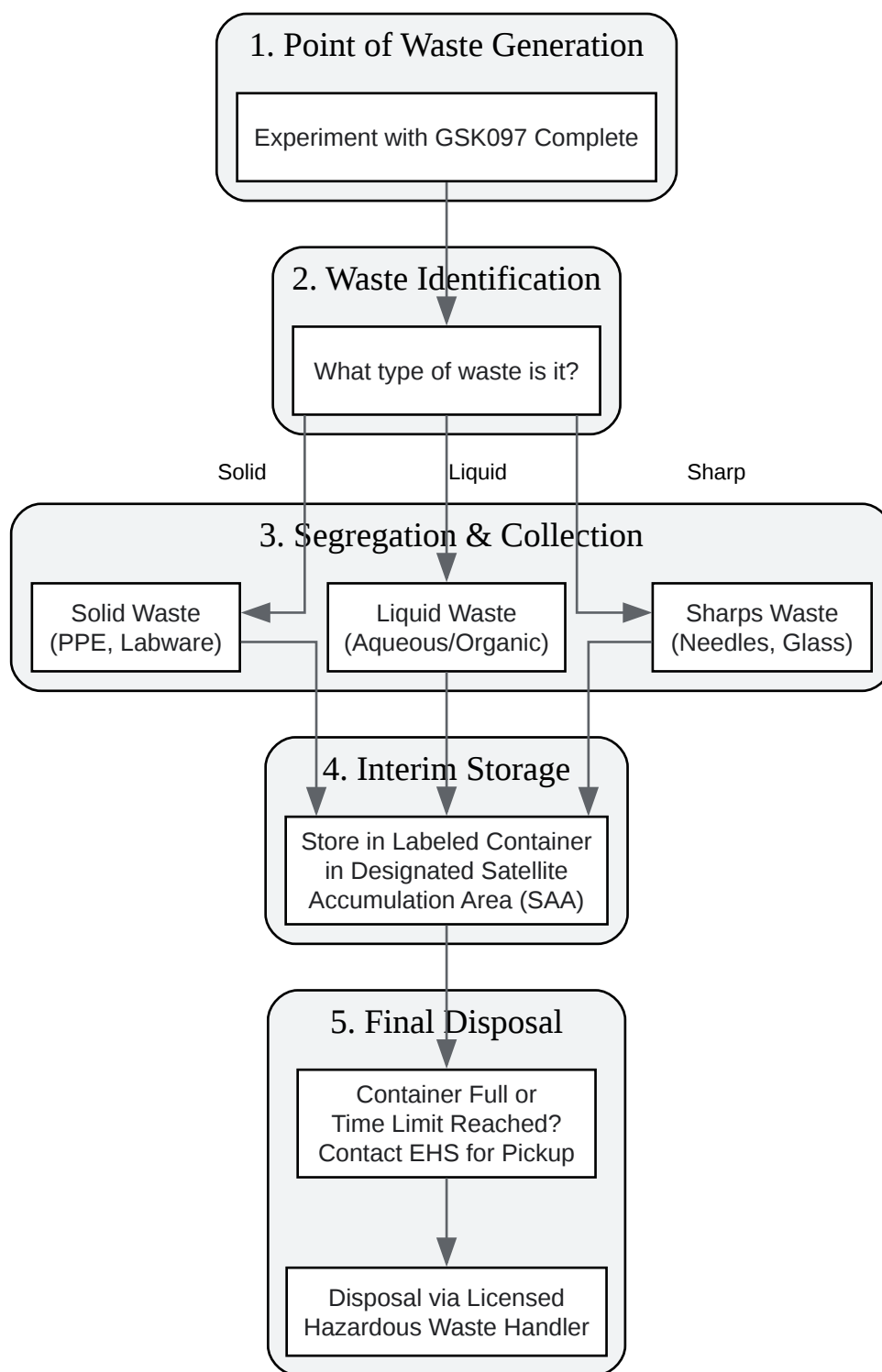
Waste Stream Category	Description	Recommended Container	Key Disposal & Safety Guidelines
Solid Waste	Contaminated Personal Protective Equipment (PPE) such as gloves and gowns, disposable labware (e.g., pipette tips, microfuge tubes, vials), and absorbent materials from spill cleanups.	Labeled, puncture-resistant container with a securely sealed lid. A heavy-duty plastic liner should be used.	Do not dispose of in regular trash. All materials, even those with trace contamination, should be treated as hazardous waste. [2] [3]
Liquid Waste (Aqueous)	Solutions of GSK097 in aqueous buffers or media.	Labeled, leak-proof, and chemically compatible container (e.g., High-Density Polyethylene - HDPE).	Never dispose of down the drain. [4] Store in secondary containment to prevent spills. [1] [5]
Liquid Waste (Organic)	Solutions of GSK097 dissolved in organic solvents (e.g., DMSO, ethanol).	Labeled, leak-proof, and solvent-compatible container (glass or appropriate plastic).	Segregate halogenated and non-halogenated solvent waste streams. Store in a flammable-liquids cabinet if appropriate and use secondary containment. [5] [6]
Sharps Waste	Needles, syringes, glass Pasteur pipettes, or any other sharp items contaminated with GSK097.	Labeled, puncture-proof, and leak-resistant sharps container.	Place sharps directly into the container immediately after use to prevent injury. Do not recap needles. [7]

Step-by-Step Disposal Protocol

- **Waste Identification and Segregation:** At the point of generation, determine the appropriate waste stream category for the item to be discarded. Place the waste into the corresponding, pre-labeled container.
- **Container Labeling:** All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name ("**GSK097**"), and a clear description of the contents (e.g., "Aqueous **GSK097** Waste," "Contaminated Gloves"). The date accumulation begins must also be noted.
- **Secure Storage:** Store all waste containers in a designated Satellite Accumulation Area (SAA) within the laboratory.[1][8] This area must be under the control of laboratory personnel. Ensure incompatible waste streams (e.g., acids and bases, oxidizers and flammables) are segregated.[1]
- **Arrange for Pickup:** Once a waste container is full (not exceeding 90% capacity for liquids) or has been in storage for the maximum time allowed by your institution (typically up to one year), contact your EHS department to schedule a hazardous waste pickup.[1][2]
- **Decontamination:** After experiments, decontaminate all non-disposable equipment and surfaces that may have come into contact with **GSK097** using a validated cleaning agent.[3] All materials used for decontamination (e.g., wipes) must be disposed of as solid hazardous waste.[3]
- **Empty Containers:** Empty containers that held the neat (undiluted) **GSK097** compound must be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous liquid waste.[4][6] After triple-rinsing, the container can typically be disposed of in the regular trash, but confirm this procedure with your EHS department.[4]

Disposal Workflow Diagram

The following diagram outlines the decision-making process for the proper disposal of waste generated from work with **GSK097**.



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Caption: Decision workflow for the safe disposal of **GSK097** waste.

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